

# cellular uptake of PROTAC Hemagglutinin Degrader-1

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## Compound of Interest

Compound Name: *PROTAC Hemagglutinin Degrader-1*

Cat. No.: *B12407359*

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## An In-Depth Technical Guide to the Cellular Uptake and Action of **PROTAC Hemagglutinin Degrader-1**

This guide provides a detailed overview of **PROTAC Hemagglutinin Degrader-1**, also known as compound V3, a novel antiviral therapeutic agent. It is intended for researchers, scientists, and drug development professionals working in the fields of virology, proteomics, and medicinal chemistry.

## Core Concepts

**PROTAC Hemagglutinin Degrader-1** is a Proteolysis Targeting Chimera (PROTAC) designed to selectively target and induce the degradation of influenza virus hemagglutinin (HA) protein. [1][2] PROTACs are heterobifunctional molecules that consist of two distinct ligands connected by a chemical linker.[3] One ligand binds to a target protein of interest (POI), in this case, hemagglutinin, while the other ligand recruits a specific E3 ubiquitin ligase. This induced proximity facilitates the ubiquitination of the POI, marking it for degradation by the cell's native ubiquitin-proteasome system (UPS).[3]

**PROTAC Hemagglutinin Degrader-1** is a pentacyclic triterpenoid-based PROTAC, which utilizes an oleanolic acid moiety to bind to hemagglutinin.[3] This is linked to a ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase.[3] By hijacking the VHL E3 ligase, this PROTAC effectively triggers the degradation of HA, thereby exhibiting broad-spectrum anti-influenza virus activity.[1][2]

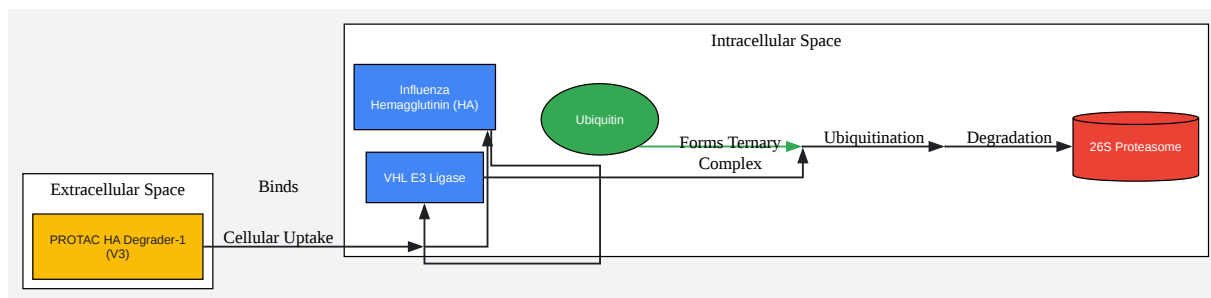
## Quantitative Data Summary

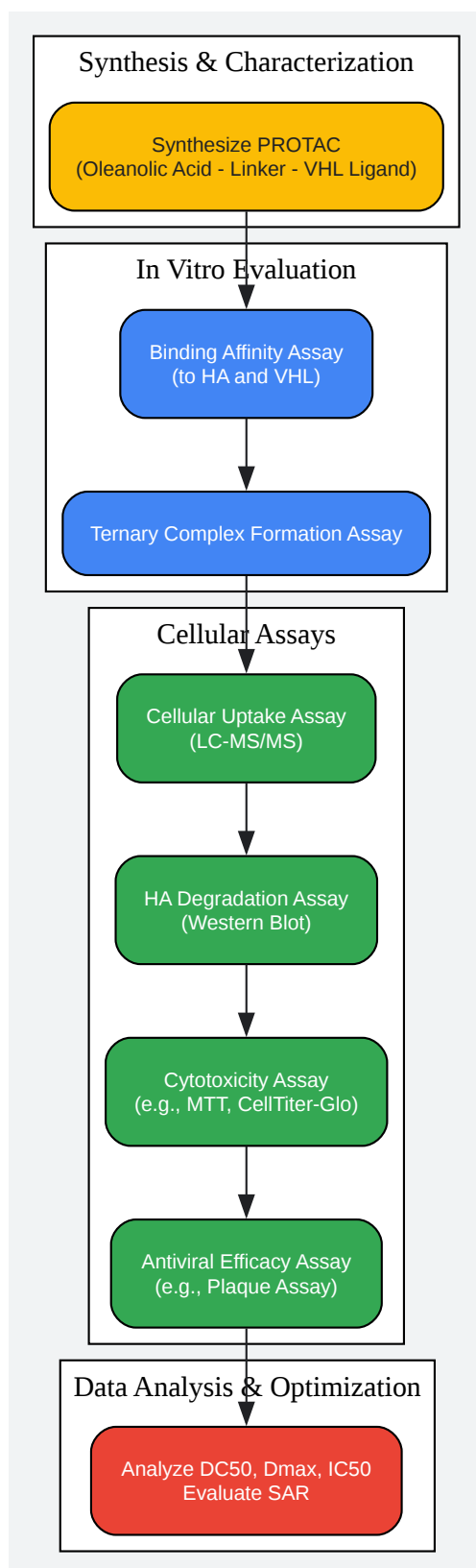
The following table summarizes the key quantitative data for **PROTAC Hemagglutinin Degradator-1** (Compound V3).

Parameter	Value	Cell Line/System	Reference
Median Degradation Concentration (DC <sub>50</sub> )	1.44 µM	Influenza A/WSN/33 (H1N1) virus-infected cells	[1][2]
E3 Ligase Recruited	von Hippel-Lindau (VHL)	Not Applicable	[3]
Target Protein	Influenza Hemagglutinin (HA)	Not Applicable	[1][2]
Mechanism of Action	Ubiquitin-Proteasome System Dependent	Cellular	

## Signaling Pathway and Mechanism of Action

The mechanism of action for **PROTAC Hemagglutinin Degradator-1** follows the canonical pathway for PROTAC-mediated protein degradation. Upon cellular entry, the molecule engages in a series of interactions leading to the degradation of the target hemagglutinin protein.





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## References

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